

An In-depth Technical Guide to 2-Hydroxyundecanoic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-Hydroxyundecanoic acid

CAS No.: 19790-86-4

Cat. No.: B034096

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This guide provides a comprehensive technical overview of **2-Hydroxyundecanoic acid**, an alpha-hydroxy fatty acid with significant relevance in biochemical research and potential applications in the cosmetic and pharmaceutical industries. This document is intended for researchers, chemists, and drug development professionals, offering in-depth insights into its physicochemical properties, synthesis, analysis, and biological significance.

Introduction and Molecular Overview

2-Hydroxyundecanoic acid (2-HUA) is a saturated fatty acid featuring an 11-carbon chain with a hydroxyl group (-OH) substituted at the alpha-position (C-2). This structural feature classifies it as an alpha-hydroxy acid (AHA), a group of compounds known for their distinct chemical and biological activities.^[1] The presence of both a carboxylic acid and a hydroxyl group on adjacent carbons creates a molecule with unique reactivity and functionality. Furthermore, the C-2 carbon is a chiral center, meaning 2-HUA can exist as two distinct enantiomers, (R)- and (S)-**2-hydroxyundecanoic acid**, in addition to its racemic form.

From a biochemical perspective, 2-hydroxy fatty acids are integral components of sphingolipids, particularly ceramides, which are abundant in the nervous system and the epidermal layers of the skin.[2][3][4] These specialized lipids, such as hFA-ceramides, are critical for maintaining the skin's permeability barrier and ensuring proper myelin sheath function.[2][5]

Chemical Structure and Identification

The fundamental structure of **2-Hydroxyundecanoic acid** is key to understanding its properties.

Caption: Chemical structure of **2-Hydroxyundecanoic acid**.

Table 1: Chemical Identifiers for **2-Hydroxyundecanoic Acid**

Identifier	Value	Reference
IUPAC Name	2-hydroxyundecanoic acid	[1]
CAS Number	19790-86-4	[1]
Molecular Formula	C ₁₁ H ₂₂ O ₃	[1]
SMILES	<chem>CCCCCCCCC(C(=O)O)O</chem>	[1]
InChIKey	MNRBGFKCVTVNBA-UHFFFAOYSA-N	[1]

Physicochemical Properties

The physical and chemical properties of 2-HUA are dictated by its long alkyl chain, which imparts lipophilicity, and its two polar functional groups (hydroxyl and carboxyl), which allow for hydrogen bonding and acidic behavior.

Physical Properties

While specific experimentally determined data for 2-HUA is sparse, properties can be reliably inferred from its structure and comparison with related alpha-hydroxy acids.

Table 2: Physical Properties of **2-Hydroxyundecanoic Acid**

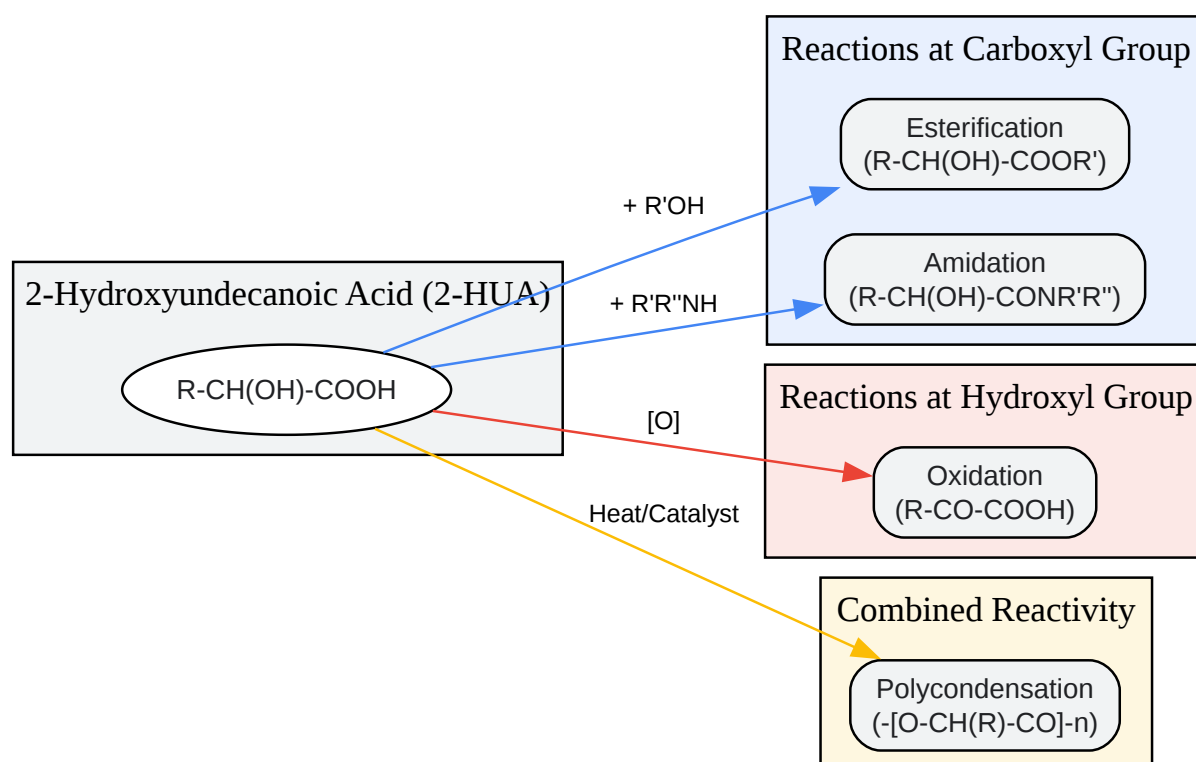
Property	Value (with notes)	Reference / Rationale
Molecular Weight	202.29 g/mol	[1]
Appearance	White to off-white solid	Based on similar long-chain fatty acids.
Melting Point	Not definitively reported. Expected to be higher than undecanoic acid (28.6 °C) due to hydrogen bonding.	[6]
Boiling Point	Decomposes upon strong heating.	Alpha-hydroxy acids are prone to thermal decomposition.[1]
Solubility	Sparingly soluble in water. Soluble in polar organic solvents (e.g., ethanol, methanol, DMSO) and ethers.	The long alkyl chain reduces water solubility, while the polar groups enhance solubility in organic solvents.
pKa	Estimated ~4.0 - 4.5	Alpha-hydroxy acids are stronger than their non-hydroxylated counterparts. Lactic acid (C3) has a pKa of 3.86.[1][7] Longer alkyl chains slightly decrease acidity.

Chemical Reactivity

The reactivity of 2-HUA is centered around its two functional groups. Understanding this dual reactivity is crucial for its application in synthesis and formulation.

- **Carboxylic Acid Group:** Undergoes standard reactions such as esterification with alcohols, amidation with amines, and reduction to the corresponding diol (undecane-1,2-diol).
- **α-Hydroxyl Group:** Can be oxidized to a 2-keto acid, acylated to form esters, or etherified.

- Intermolecular Reactions: Under heating or acidic conditions, alpha-hydroxy acids can undergo self-esterification to form cyclic diesters (lactides) or linear polyesters. This property is the basis for producing biodegradable polymers like polylactic acid (PLA).[1]
- Decarbonylation: A characteristic reaction of α -hydroxy acids is acid-catalyzed decarbonylation, which can yield an aldehyde (undecanal), carbon monoxide, and water.[1]



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Caption: Key chemical reactivities of **2-Hydroxyundecanoic acid**.

Synthesis and Analysis

General Synthesis Protocol

A common and reliable method for synthesizing alpha-hydroxy acids is through the nucleophilic substitution of the corresponding alpha-bromo acid.[1] This self-validating protocol relies on the hydrolysis of 2-bromoundecanoic acid.

Protocol: Synthesis of **2-Hydroxyundecanoic Acid** via Hydrolysis

- **Dissolution:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 1.0 equivalent of 2-bromoundecanoic acid in an aqueous solution containing 2.5-3.0 equivalents of a base (e.g., sodium hydroxide or potassium carbonate). The use of a co-solvent like DMSO can be employed if solubility is limited.
- **Hydrolysis:** Heat the reaction mixture to 90-100°C with vigorous stirring.[8] The progress of the reaction can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting material. The reaction typically proceeds to completion within 4-8 hours. **Causality:** The elevated temperature is necessary to overcome the activation energy for the SN2 reaction, where the hydroxide ion displaces the bromide ion.
- **Acidification:** After cooling the mixture to room temperature, slowly add a strong acid (e.g., 6M HCl) with stirring in an ice bath until the solution reaches a pH of approximately 2. This protonates the carboxylate, causing the **2-hydroxyundecanoic acid** to precipitate out of the aqueous solution.
- **Extraction:** Extract the product from the acidified aqueous solution using a water-immiscible organic solvent such as ethyl acetate (3x volumes).
- **Purification & Isolation:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. The solvent is then removed under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate).

Caption: Workflow for the synthesis of **2-Hydroxyundecanoic acid**.

Analytical Methodologies

Accurate quantification and identification of 2-HUA require robust analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) are the most common methods.

Protocol: GC-MS Analysis of **2-Hydroxyundecanoic Acid**

Rationale: GC-MS provides high sensitivity and structural information through mass fragmentation, but requires derivatization to make the analyte volatile.

- Extraction: Extract the lipid fraction from the sample matrix (e.g., cosmetic cream, biological tissue) using a suitable solvent system like ethyl acetate.
- Derivatization (Essential Step): The polar carboxyl and hydroxyl groups must be capped to increase volatility. A two-step derivatization is often most effective.
 - Esterification: Convert the carboxylic acid to its methyl ester (FAME) using a reagent like methanolic KOH or BF_3 -methanol.
 - Silylation: Convert the hydroxyl group to a trimethylsilyl (TMS) ether using a silylating agent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with trimethylchlorosilane (TMCS) at 80°C for 1 hour.[9] Causality: This step is critical. Without derivatization, the polar analyte will exhibit poor peak shape and may not elute from the GC column.
- GC-MS Analysis:
 - Column: A non-polar capillary column (e.g., DB-5MS, 30 m x 0.25 mm x 0.25 μm) is typically used.
 - Injection: Inject 1 μL of the derivatized sample.
 - Oven Program: A temperature gradient is used, for example, starting at 60°C, ramping to 280-300°C to elute the derivatized acid.
 - Detection: Use electron impact (EI) ionization. Monitor for characteristic ions, such as the $[\text{M}-\text{CH}_3]^+$ ion, for quantification in Selected Ion Monitoring (SIM) mode.[9]

Protocol: HPLC Analysis of **2-Hydroxyundecanoic Acid**

Rationale: HPLC is suitable for analyzing the acid in its native form without derivatization, making it simpler for routine quantification, especially in cosmetic formulations.[10]

- Sample Preparation: Dissolve the sample (e.g., cosmetic product) in a suitable solvent like methanol or an acetonitrile/water mixture.[10] Centrifuge to remove excipients and filter the

supernatant through a 0.45 μm membrane.[11]

- HPLC Analysis:
 - Column: A reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μm) is highly effective. [12]
 - Mobile Phase: An acidic mobile phase is required to keep the carboxylic acid protonated for good retention and peak shape. A typical mobile phase is a mixture of water and methanol/acetonitrile with an acidifier like phosphoric acid to maintain a pH of ~ 2.0 . [12]
 - Detection: UV detection at a low wavelength (~ 210 nm) is used, as the molecule lacks a strong chromophore.
 - Quantification: Create a calibration curve using certified reference standards of 2-HUA.

Applications and Biological Significance

Role in Cosmetics and Dermatology

As an AHA, 2-HUA is primarily of interest for its dermatological effects. AHAs work by loosening the bonds between the corneocytes of the stratum corneum, which promotes exfoliation of dead skin cells.[13] This action leads to several benefits:

- Improved Skin Texture: Regular use can result in smoother, softer skin.[13]
- Treatment of Hyperpigmentation: By accelerating cell turnover, AHAs can help fade dark spots and even out skin tone.[13]
- Anti-Aging Effects: They can reduce the appearance of fine lines and wrinkles.[13]
- Acne Treatment: AHAs can help unblock pores and are used in formulations to manage acne.[14]

Formulation Considerations: For cosmetic use, the concentration and pH of the final product are critical for both efficacy and safety. Formulations for consumer use are typically recommended to contain $\leq 10\%$ AHA at a final pH of ≥ 3.5 to minimize irritation.[15] Higher concentrations are used in professional chemical peels.[15][16]

Potential in Drug Development and Biomaterials

The unique structure of 2-HUA lends itself to applications in drug development:

- **Drug Delivery Systems:** Alpha-hydroxy acids like lactic and glycolic acid are precursors to biodegradable polyesters (e.g., PLA, PGA).[1] These polymers are used to create medical implants, sutures, and nanoparticles for controlled drug release.[1] 2-HUA, with its long alkyl chain, could be explored for creating novel polyesters with different degradation profiles and mechanical properties.
- **Solubility Enhancement:** The amphiphilic nature of 2-HUA could be investigated for its potential to act as an excipient to improve the solubility and bioavailability of poorly water-soluble drugs, similar to how other fatty acids are used in formulations.[6]

Biological Function

The primary biological role of 2-hydroxy fatty acids is as constituents of sphingolipids.[4][5] The enzyme Fatty Acid 2-Hydroxylase (FA2H) is responsible for their synthesis.[2] The 2-hydroxyl group plays a crucial role in stabilizing membrane microdomains through additional intermolecular hydrogen bonding.[3] This is particularly important in:

- **Nervous System:** hFA-sphingolipids are vital for the proper structure and function of myelin.
- **Epidermis:** hFA-ceramides are essential for forming the lamellar structures that create the skin's water permeability barrier.[2]

Defects in the FA2H enzyme lead to serious neurological disorders, underscoring the critical importance of these lipids in human health.[5]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Hydroxyundecanoic acid** is classified as an irritant.

- **Hazards:** Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1]

- **Precautions:** Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Avoid inhalation of dust.
- **Sun Sensitivity:** A key consideration for all AHAs is their potential to increase skin sensitivity to UV radiation.^{[13][17]} FDA studies have shown that AHA application increases sensitivity to skin reddening and cellular damage from UV light, though this effect is reversible upon discontinuation.^[17] It is imperative that formulations containing 2-HUA include directions for daily sun protection.

Conclusion

2-Hydroxyundecanoic acid is a multifaceted molecule with established biological importance and significant potential in applied sciences. Its role as a key component of essential sphingolipids provides a foundation for research in neurobiology and dermatology. As an alpha-hydroxy acid, its utility in cosmetic formulations is well-grounded, provided that safety and pH considerations are carefully managed. Future opportunities for this molecule lie in the development of novel biodegradable polymers and advanced drug delivery systems, leveraging its unique combination of a reactive alpha-hydroxy acid moiety and a lipophilic fatty acid tail. This guide serves as a foundational resource for scientists and developers looking to explore the full potential of this versatile compound.

References

- Alpha hydroxycarboxylic acid. In: Wikipedia. ; 2023. [\[Link\]](#)
- Safety Assessment of Alpha Hydroxy Acids as Used in Cosmetics.
- Alpha Hydroxy Acids. U.S. Food and Drug Administration. [\[Link\]](#). Published 2022.
- Enhancing the Water Solubility and Efficacy of Anticancer Drugs Using Hydroxypropyl- β -Cyclodextrin. MDPI.
- Alpha hydroxy acid (AHA): Types, benefits, and how to use. Medical News Today.
- Applications of hydroxy acids: classification, mechanisms, and photoactivity. PMC. 2010.
- Clinical applications of 3-hydroxy fatty acid analysis by gas chrom
- Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology. PMC.
- Dual Effects of Alpha-Hydroxy Acids on the Skin. PMC.

- pK a values of α -hydroxycarboxylic acids. | Download Scientific Diagram.
- Oxacyclododecan-2-one. Organic Syntheses Procedure.
- Determination of the Content of α -Hydroxy Acids in Cosmetics by HPLC. Clausius Scientific Press. 2024.
- Hama H. Fatty acid 2-Hydroxylation in mammalian sphingolipid biology. Biochim Biophys Acta. 2010;1801(4):405-414.
- Eckhardt M. Fatty Acid 2-Hydroxylase and 2-Hydroxylated Sphingolipids: Metabolism and Function in Health and Diseases. Int J Mol Sci. 2023;24(5):4908.
- Jones PM, Bennett MJ. 3-Hydroxy-fatty acid analysis by gas chromatography-mass spectrometry. Methods Mol Biol. 2010;603:229-243.
- Determination of alpha-hydroxy acids in cosmetic products by high-performance liquid chromatography with a narrow-bore column. PubMed.
- A rapid method for determination of alpha hydroxy acids in seawater and biological fluids
- Clinical and cosmeceutical uses of hydroxyacids. PubMed.
- Clinical and Cosmeceutical uses oh hydroxyacids | Request PDF.
- Method of Test for α -Hydroxy Acids in Cosmetics. Published online 2007.
- Optimization of the GC method for routine analysis of the fatty acid profile in several food samples. European Commission.
- Hydroxy f
- **2-Hydroxyundecanoic acid** | C₁₁H₂₂O₃. PubChem. [\[Link\]](#).
- Undecanoic acid (HMDB0000947). Human Metabolome Database. [\[Link\]](#).
- 11-Hydroxyundecanoic acid | C₁₁H₂₂O₃. PubChem. [\[Link\]](#).
- Cinchoninic acid, 2-hydroxy. Organic Syntheses Procedure.
- Process for preparing alpha-hydroxy carboxylic acids and esters thereof.
- 11-hydroxyundecanoic acid. NIST WebBook. [\[Link\]](#).
- Process of preparing ω -hydroxy acids.
- Polyhydroxyalkanoates. In: Wikipedia. ; 2023. [\[Link\]](#)
- Use of hydroxycarboxylic acids to enhance therapeutic effects of topical compositions for fungal infections and pigmented spots.
- GC-MS Characterization of Hydroxy Fatty Acids Generated From Lipid Oxidation in Vegetable Oils. Published online 2017.

- Method for preparing 11-bromo-undecanoic acid by direct freezing crystallization and device therefor. Patsnap Eureka. [[Link](#)].
- pKa Data Compiled by R. Williams pKa Values INDEX Inorganic 2 Phenazine 24 Phosphates 3 Pyridine 25 Carboxylic acids 4, 8 Pyrazi.
- Formulating with cosmetic acids. Published online 2022.
- Formulating with Acids – A Guide for Cosmetic Chemists. Let's Make Beauty. [[Link](#)].
- The Synthesis, Characterization and Applications of Polyhydroxyalkanoates (PHAs) and PHA-Based Nanoparticles. PMC.
- A Gas Chromatography-Mass Spectrometry Method for the Determination of Fatty Acids and Sterols in Yeast and Grape Juice. MDPI.
- Fatty Acid 2-Hydroxylase and 2-Hydroxylated Sphingolipids: Metabolism and Function in Health and Diseases. PubMed.

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Sources

- 1. Alpha hydroxycarboxylic acid - Wikipedia [en.wikipedia.org]
- 2. Fatty Acid 2-Hydroxylation in Mammalian Sphingolipid Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Fatty acid 2-Hydroxylation in mammalian sphingolipid biology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fatty Acid 2-Hydroxylase and 2-Hydroxylated Sphingolipids: Metabolism and Function in Health and Diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. lipidmaps.org [lipidmaps.org]

- [10. scholarsmine.mst.edu \[scholarsmine.mst.edu\]](https://scholarsmine.mst.edu)
- [11. clausiuspress.com \[clausiuspress.com\]](https://clausiuspress.com)
- [12. fda.gov.tw \[fda.gov.tw\]](https://fda.gov.tw)
- [13. Alpha hydroxy acid \(AHA\): Types, benefits, and how to use \[medicalnewstoday.com\]](https://medicalnewstoday.com)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. cir-safety.org \[cir-safety.org\]](https://cir-safety.org)
- [16. Dual Effects of Alpha-Hydroxy Acids on the Skin - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [17. Alpha Hydroxy Acids | FDA \[fda.gov\]](https://fda.gov)
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